

# An In-Depth Technical Guide to 3-Fluoro-5-iodopyridine

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## Compound of Interest

Compound Name: **3-Fluoro-5-iodopyridine**

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This guide provides a comprehensive overview of the molecular structure and properties of **3-Fluoro-5-iodopyridine**, a halogenated pyridine derivative of significant interest in medicinal chemistry and organic synthesis. Its unique substitution pattern offers a versatile scaffold for the development of novel pharmaceutical agents and functional materials.

## Molecular Properties and Structure

**3-Fluoro-5-iodopyridine** is a heterocyclic compound with the chemical formula  $C_5H_3FIN$ .<sup>[1][2]</sup> <sup>[3][4]</sup> The molecule consists of a central pyridine ring, which is a six-membered aromatic heterocycle containing one nitrogen atom. The ring is substituted with a fluorine atom at the 3-position and an iodine atom at the 5-position. This specific arrangement of electronegative halogens on the pyridine core imparts distinct chemical reactivity and physical properties to the molecule.

The molecular weight of **3-Fluoro-5-iodopyridine** is approximately 222.99 g/mol.<sup>[2][3][4]</sup> The presence of both fluorine and iodine atoms allows for selective functionalization through various cross-coupling reactions, making it a valuable building block in the synthesis of more complex molecules.

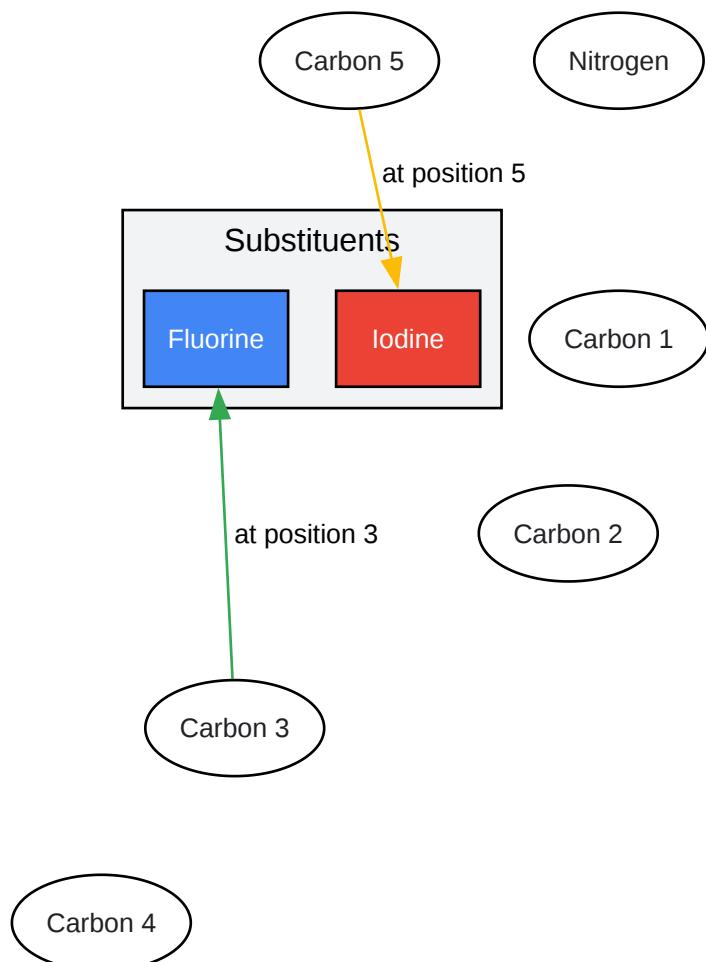
## Quantitative Data Summary

The key physicochemical properties of **3-Fluoro-5-iodopyridine** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>3</sub> FIN[1][2][3][4]
Molecular Weight	222.99 g/mol [2][3][4]
CAS Number	757950-13-3[1][2][3][4]
Density	2.046 g/cm <sup>3</sup> [1]
Boiling Point	196.2 °C at 760 mmHg[1]
Flash Point	72.5 °C[1]
Refractive Index	1.599[1]

## Logical Relationship of Molecular Components

The structural arrangement of **3-Fluoro-5-iodopyridine** is fundamental to its chemical behavior. The following diagram illustrates the connectivity of the constituent atoms and functional groups.



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Caption: Molecular component relationship in **3-Fluoro-5-iodopyridine**.

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## References

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Fluoro-5-iodopyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1320037#3-fluoro-5-iodopyridine-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1320037#3-fluoro-5-iodopyridine-molecular-structure-and-weight)

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